

Technical Support Center: Synthesis of 1,1-Diethoxy-2-nitroethane

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Compound of Interest

Compound Name: **1,1-Diethoxy-2-nitroethane**

Cat. No.: **B1366079**

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Welcome to the technical support center for the synthesis of **1,1-diethoxy-2-nitroethane** (CAS 34560-16-2). This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into optimizing this valuable synthetic procedure. We will move beyond simple step-by-step instructions to explore the causality behind experimental choices, empowering you to troubleshoot and enhance your reaction yields effectively.

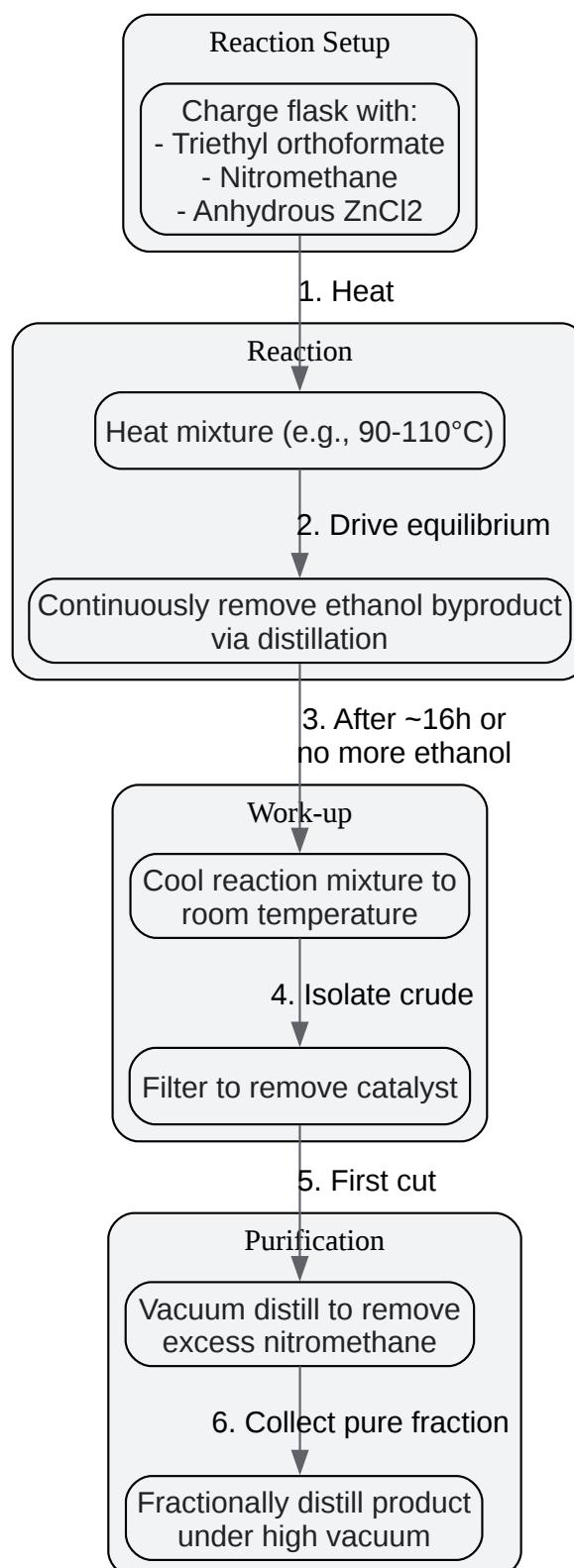
1,1-Diethoxy-2-nitroethane is a versatile C2 building block, particularly useful in constructing complex organic molecules like amino sugars and various heterocyclic systems.^[1] Its synthesis is most practically achieved through the reaction of triethyl orthoformate and nitromethane, a process that, while established, presents several opportunities for optimization and troubleshooting.

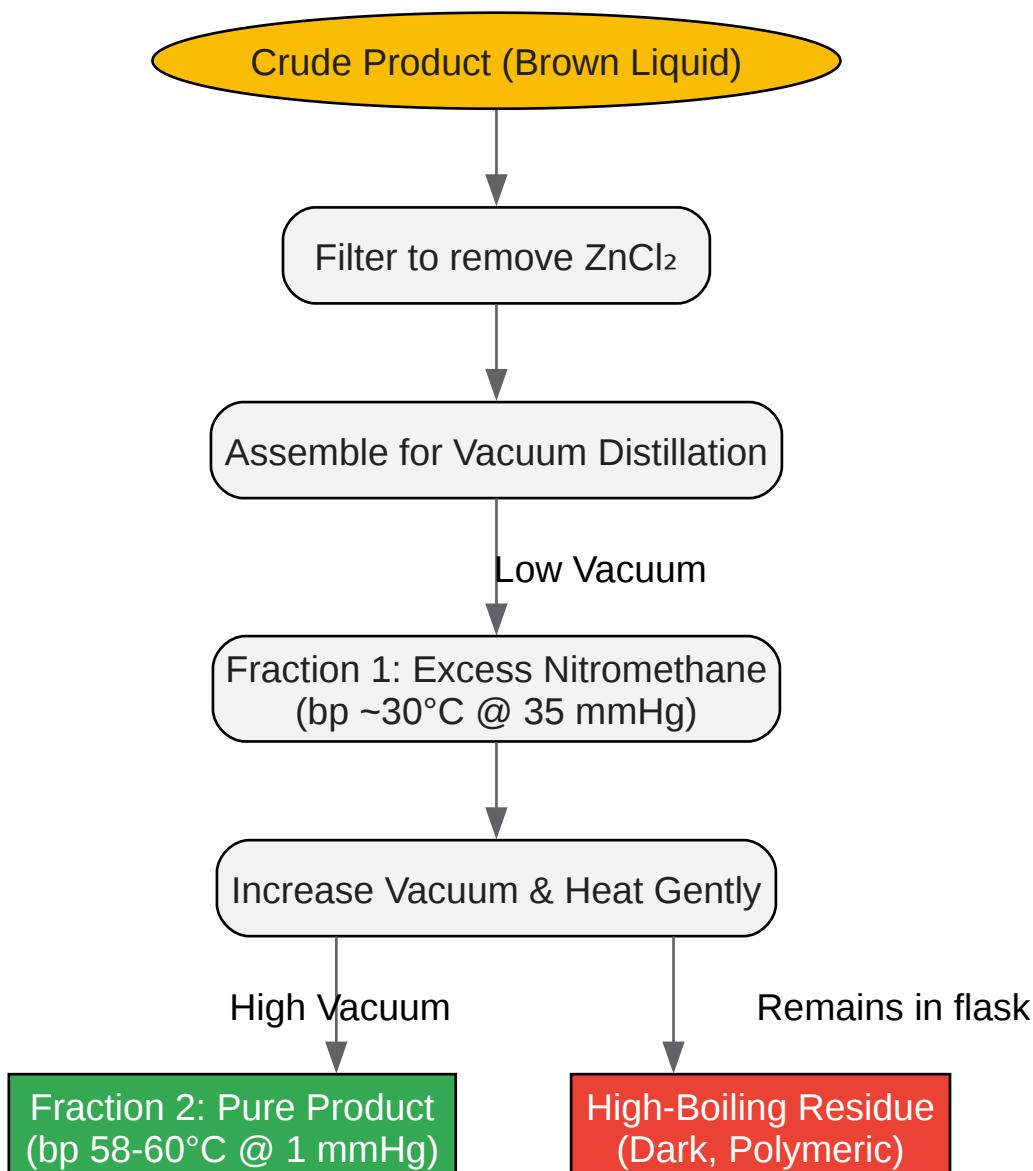
Reaction Mechanism and Workflow

The synthesis proceeds via a zinc chloride-catalyzed reaction between triethyl orthoformate and nitromethane. The reaction can be understood as an acetalization of a transient nitroketene intermediate, though it is formally a condensation reaction where ethanol is eliminated. The Lewis acidity of the zinc chloride is crucial for activating the orthoformate.

General Experimental Workflow

The following diagram outlines the typical workflow for the synthesis and purification of **1,1-diethoxy-2-nitroethane**.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]

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